

An In-depth Technical Guide to N-Hexylaniline: CAS Number and Safety Data

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Compound of Interest

Compound Name: N-Hexylaniline

Cat. No.: B1594167

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and technical information for **N-Hexylaniline**, a chemical compound used in various laboratory and industrial applications. Understanding its properties and associated hazards is crucial for safe handling and use in research and development.

Chemical Identification

Identifier	Value
Chemical Name	N-Hexylaniline
CAS Number	4746-32-1[1][2]
Molecular Formula	C ₁₂ H ₁₉ N[1]
Molecular Weight	177.29 g/mol
Synonyms	N-n-Hexylaniline, N-Hexylbenzenamine, N-(Phenyl)hexylamine[3]


Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **N-Hexylaniline**.

Property	Value
Physical State	Liquid[4]
Color	Colorless to brown[3]
Boiling Point	140-145 °C at 15 mmHg[4]
Density	0.8994 g/mL at 25 °C[4]
Refractive Index	n ₂₀ /D 1.5228
Flash Point	> 110 °C (> 230 °F) - closed cup

Hazard Identification and Classification

N-Hexylaniline is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table details its hazard classification and associated safety information.

GHS Classification	Details
Pictogram	 alt text
Signal Word	Warning[2][3]
Hazard Statements	H315: Causes skin irritation.[3] H319: Causes serious eye irritation.[3] H335: May cause respiratory irritation.[3]
Precautionary Statements	
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3] P264: Wash face, hands and any exposed skin thoroughly after handling.[2][3] P271: Use only outdoors or in a well-ventilated area.[2][3] P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Response	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] P312: Call a POISON CENTER or doctor/physician if you feel unwell.[3] P332 + P313: If skin irritation occurs: Get medical advice/attention.[2][3] P337 + P313: If eye irritation persists: Get medical advice/attention.[2][3] P362 + P364: Take off contaminated clothing and wash it before reuse.[3]
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[2][3] P405: Store locked up.[2][3]

DisposalP501: Dispose of contents/container to an approved waste disposal plant.[2]

Experimental Protocols: Safe Handling and First Aid

Detailed methodologies for handling and emergency procedures are critical for laboratory safety.

4.1. Safe Handling Procedures

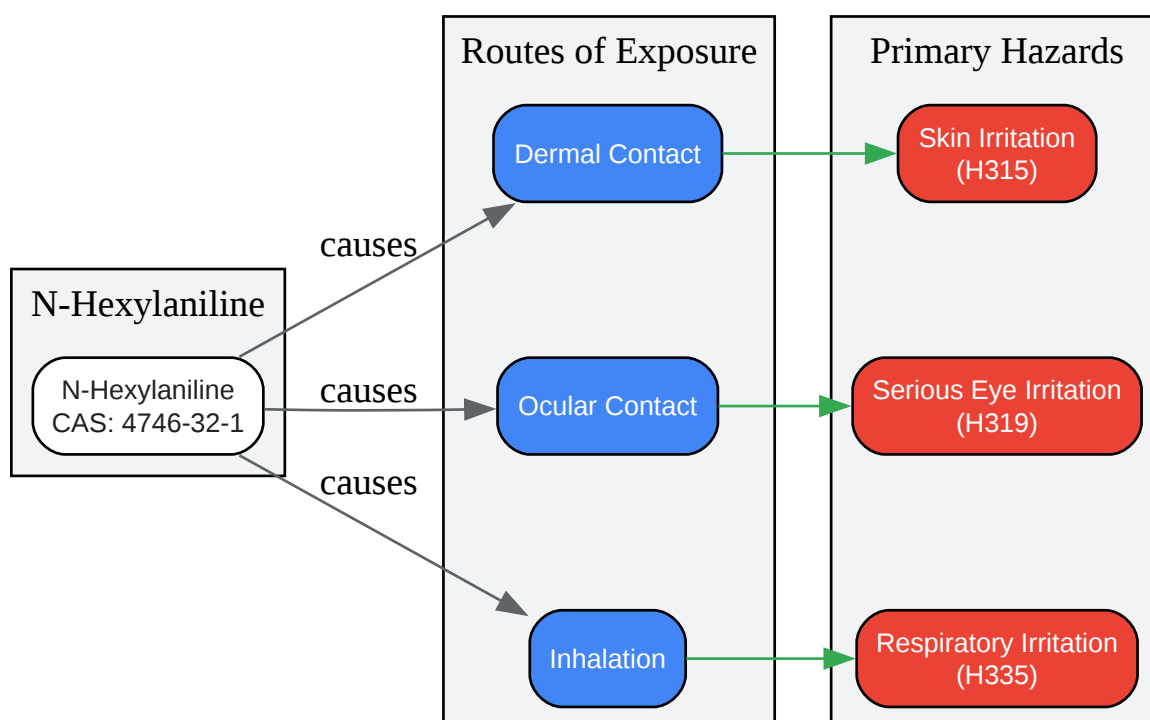
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile rubber), safety glasses with side-shields or goggles, and a lab coat.[2] For operations where exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[2]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Spills: In case of a spill, absorb with an inert material and place in a suitable container for disposal.[2] Avoid release into the environment.

4.2. First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[2]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[2]

Visualization of Safety Information

The following diagram illustrates the key hazards associated with **N-Hexylaniline** and the primary routes of exposure.



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Caption: Key Hazards and Routes of Exposure for **N-Hexylaniline**.

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References

- 1. N-Hexylaniline [webbook.nist.gov]
- 2. fishersci.com [fishersci.com]
- 3. Page loading... [guidechem.com]
- 4. N-HEXYLANILINE, 98% CAS#: 4746-32-1 [m.chemicalbook.com]
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